

# Application Notes and Protocols for Longitudinal Ga-68 Gozetotide Imaging in Mice

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## Compound of Interest

Compound Name: Gallium Ga-68 gozetotide

Cat. No.: B10822203

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## Introduction

Gallium-68 (Ga-68) gozetotide, also known as Ga-68 PSMA-11, is a radiolabeled peptide that targets Prostate-Specific Membrane Antigen (PSMA), a transmembrane protein highly overexpressed in prostate cancer cells. Positron Emission Tomography (PET) imaging with Ga-68 gozetotide allows for the non-invasive visualization and quantification of PSMA expression, making it a valuable tool in preclinical research for evaluating novel therapeutics, understanding disease progression, and assessing radiopharmaceutical biodistribution. Longitudinal imaging, involving repeated scans of the same animal over time, is particularly powerful for monitoring treatment responses and dynamic changes in tumor biology. These application notes provide a detailed protocol for conducting longitudinal Ga-68 gozetotide PET/CT imaging studies in mouse models of prostate cancer.

## Key Applications in Preclinical Research

- **Oncology Research:** Primarily used for in vivo visualization and quantification of PSMA expression in prostate cancer xenograft or transgenic mouse models.
- **Therapeutic Efficacy Studies:** To monitor the response of prostate tumors to various therapies by assessing changes in tumor volume and PSMA expression over time.
- **Pharmacokinetics:** To determine the biodistribution and clearance of Ga-68 gozetotide.

- Drug Development: To evaluate the targeting efficiency and mechanism of action of new PSMA-targeted drugs.

## Experimental Protocols

### Radiolabeling of Gozetotide (PSMA-11) with Gallium-68

Objective: To prepare sterile, high-purity Ga-68 gozetotide for intravenous administration.

Materials:

- Gozetotide (PSMA-11) peptide
- $^{68}\text{Ge}/^{68}\text{Ga}$  generator
- Sterile 0.1 M HCl
- Sodium acetate buffer (1 M)
- Sterile water for injection
- Heating block or water bath
- Radio-HPLC or radio-TLC for quality control
- Dose calibrator

Procedure:

- Elute the  $^{68}\text{Ge}/^{68}\text{Ga}$  generator with sterile 0.1 M HCl to obtain  $^{68}\text{GaCl}_3$ .
- In a sterile vial, dissolve the gozetotide peptide in sterile water.
- Add the  $^{68}\text{GaCl}_3$  eluate to the peptide solution.
- Adjust the pH of the reaction mixture to 4.0-4.5 using sodium acetate buffer.
- Incubate the mixture at 95°C for 10-15 minutes.

- Perform quality control using radio-HPLC or radio-TLC to determine the radiochemical purity. The radiochemical purity should be >95%.
- The final product should be a clear, colorless solution, free of particulate matter.

## Animal Models and Tumor Implantation

Objective: To establish a relevant mouse model for studying prostate cancer.

Procedure:

- Cell Culture: Culture human prostate cancer cell lines with known PSMA expression levels (e.g., LNCaP for high expression, PC-3 for low/negative expression).
- Animal Strain: Use immunocompromised mice, such as BALB/c nude or NOD-scid gamma (NSG) mice, to prevent rejection of human tumor xenografts.
- Tumor Implantation:
  - Subcutaneously inject  $5 \times 10^6$  prostate cancer cells in a 1:1 mixture of media and Matrigel into the flank of the mice[1].
  - Monitor tumor growth regularly using calipers.
  - Initiate imaging studies when tumors reach a palpable size (e.g., 0.7-0.8 cm in diameter) [1].

## Longitudinal Ga-68 Gozetotide PET/CT Imaging

Objective: To acquire serial PET/CT images to monitor changes in tumor size and tracer uptake over time.

Materials:

- Ga-68 gozetotide injection
- Anesthesia system with isoflurane
- Small animal PET/CT scanner

- Heating pad or lamp to maintain body temperature
- Tail vein catheter or 27-30 gauge needle and syringe

Procedure:

- Animal Preparation:
  - Fast the mice for 4-6 hours prior to imaging to reduce background signal, with free access to water.
  - Anesthetize the mouse using isoflurane (4-5% for induction, 1-2% for maintenance)[2][3].
  - Place a tail vein catheter for accurate intravenous injection. If a catheter is not used, ensure a clean tail vein injection.
  - Position the mouse on the scanner bed and use a heating pad or lamp to maintain body temperature at 37°C.
- Radiotracer Administration:
  - Draw a dose of 1.0 - 5.5 MBq of Ga-68 gozetotide in a volume of 100-150 µL of sterile saline into a syringe[1].
  - Measure the activity in the syringe using a dose calibrator before injection.
  - Administer the Ga-68 gozetotide via the tail vein.
  - Measure the residual activity in the syringe after injection to determine the exact injected dose.
- Image Acquisition:
  - Initiate a static PET scan 60 minutes after the injection[1].
  - The PET acquisition time is typically 10-15 minutes.

- Immediately following the PET scan, perform a CT scan for anatomical co-registration and attenuation correction. Typical CT parameters are 40-50 kVp and 190-400  $\mu$ A[3].
- Longitudinal Time Points:
  - Repeat the imaging procedure at predetermined intervals (e.g., weekly, bi-weekly) to monitor tumor progression or treatment response. Ensure consistent animal preparation and imaging parameters across all time points for reliable comparison.

## Data Analysis and Quantification

Objective: To quantify Ga-68 gozetotide uptake in tumors and other tissues over time.

Procedure:

- Image Reconstruction: Reconstruct the PET images using an appropriate algorithm (e.g., 2D or 3D Ordered Subset Expectation Maximization - OSEM).
- Image Co-registration: Co-register the PET and CT images. For longitudinal studies, co-register images from different time points to a baseline scan to ensure consistent region-of-interest (ROI) placement.
- Region of Interest (ROI) Analysis:
  - Draw ROIs on the CT images over the tumor and other organs of interest (e.g., kidneys, liver, muscle).
  - Transfer these ROIs to the co-registered PET images.
- Quantification:
  - Calculate the tracer uptake within each ROI. The uptake is typically expressed as the percentage of the injected dose per gram of tissue (%ID/g).
  - To calculate %ID/g:
    - $\%ID/g = (\text{Radioactivity in ROI} / \text{Total Injected Radioactivity}) / \text{Tissue Weight (g)}$

- Assuming a tissue density of 1 g/cm<sup>3</sup>, the tissue weight can be approximated by the ROI volume in cm<sup>3</sup>.
- Calculate tumor-to-background ratios (e.g., tumor-to-muscle) to assess imaging contrast.

## Data Presentation

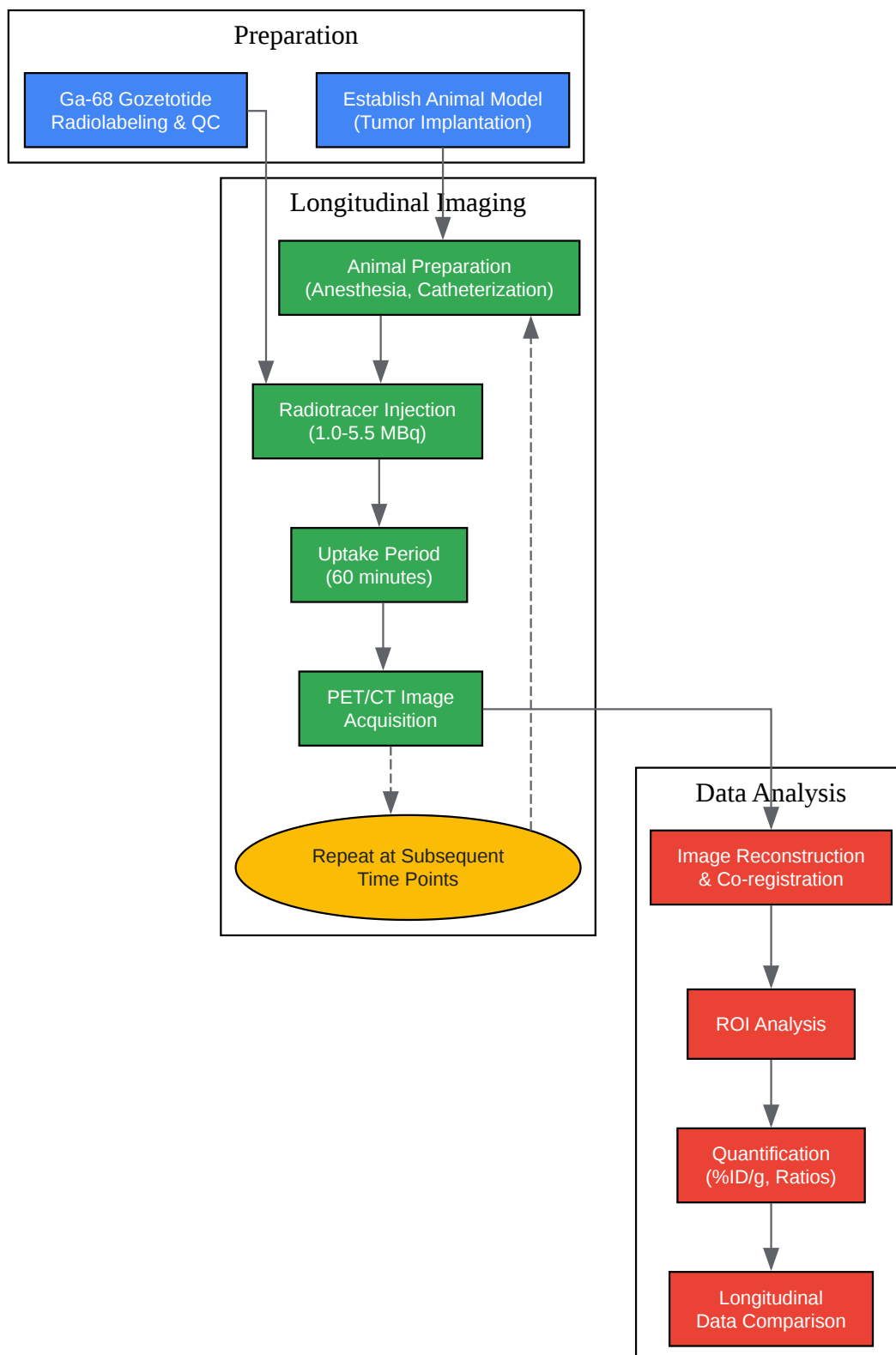
Table 1: Quantitative Analysis of Ga-68 Gozetotide Uptake in a Prostate Cancer Xenograft Model. This table summarizes typical uptake values in different tissues at 1-hour post-injection.

Tissue/Organ	Mean %ID/g ± SD
Tumor (PSMA-positive, e.g., LNCaP)	7.63 ± 1.12 <a href="#">[1]</a>
Tumor (PSMA-low, e.g., CWR22Rv1)	3.54 ± 0.42 <a href="#">[1]</a>
Tumor (PSMA-negative, e.g., PC-3)	1.21 ± 0.05 <a href="#">[1]</a>
Kidneys	High (variable)
Liver	Low to moderate
Spleen	Low to moderate
Muscle	Low

Table 2: Interday Reproducibility of 68Ga-PSMA11 PET/CT in a Murine Prostate Cancer Model. This table demonstrates the high reproducibility of quantitative PET imaging.

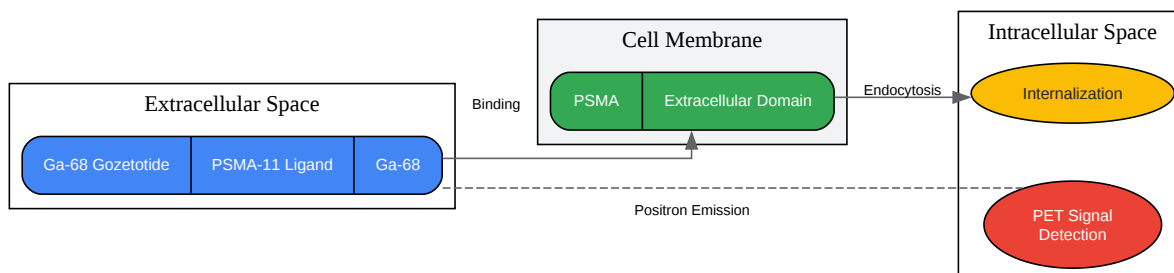
Parameter	Intraclass Correlation Coefficient (ICC)
Maximum %IA/g	0.89
Average %IA/g	0.88
Tumor Volume	0.76
Data adapted from a study on the reproducibility of 68Ga-PSMA11 PET/CT in a mouse model of prostate cancer.	

## Visualizations



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Caption: Experimental workflow for longitudinal Ga-68 gozetotide imaging in mice.



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Caption: Simplified diagram of Ga-68 gozetotide binding to PSMA.

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## References

- 1. Preparation of  $^{68}\text{Ga}$ -PSMA-11 with a Synthesis Module for Micro PET-CT Imaging of PSMA Expression during Prostate Cancer Progression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A guideline proposal for mice preparation and care in  $^{18}\text{F}$ -FDG PET imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 3. research.rutgers.edu [research.rutgers.edu]
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